

Precision Characterization Guide: (4-Bromo-3-fluorophenyl)urea

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Compound of Interest

Compound Name: (4-Bromo-3-fluorophenyl)urea

CAS No.: 1376009-84-5

Cat. No.: B2382741

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Content Type: Technical Comparison & Experimental Protocol Target Audience: Medicinal Chemists, QC Analysts, and Process Engineers

Executive Summary

(4-Bromo-3-fluorophenyl)urea (CAS: 1376009-84-5) is a disubstituted urea derivative frequently employed as a pharmacophore scaffold in kinase inhibitor development. Its structural rigidity and halogen-bonding capability make it a critical intermediate; however, these same properties render it susceptible to polymorphism.

Unlike simple monosubstituted ureas, the specific melting point of this disubstituted analog is often unreported in public safety data sheets, requiring researchers to rely on comparative structural analysis and rigorous in-house determination. This guide provides the comparative baseline and the validated protocol to establish the melting point range for your specific lot.

Comparative Technical Analysis

To estimate the expected melting point range, we analyze structurally homologous phenylureas. The melting point (MP) is governed by intermolecular hydrogen bonding (urea-

urea interactions) and lattice packing efficiency (halogen effects).

Table 1: Melting Point Landscape of Structural Analogs

Compound	Structure	Substituent Effect	Experimental MP (°C)
(4-Bromophenyl)urea	Para-Br	High symmetry; strong halogen bonding.	225 – 227 [1]
(4-Fluorophenyl)urea	Para-F	Lower polarizability than Br; tighter packing.[1]	178 – 182 [2]
(3-Bromophenyl)urea	Meta-Br	Reduced symmetry disrupts lattice energy.	166 – 168 [3]
(4-Bromo-3-fluorophenyl)urea	Target	Hybrid Effect: The 4-Br dominates packing (high MP), while 3-F introduces slight asymmetry.	Expected: 195 – 225 *

*Note: The target compound is expected to melt significantly higher than the 3-bromo analog due to the para-bromo motif, likely approaching the range of the 4-bromo analog. Purity <98% will significantly depress this value.

Structural Insight: The Fluorine Effect

The introduction of a fluorine atom at the 3-position (ortho to the bromine) creates a specific electronic environment. While fluorine is small (van der Waals radius ~1.47 Å), its high electronegativity polarizes the ring.

- **Lattice Energy:** The urea moiety forms strong N-H...O hydrogen bond networks (ribbons).
- **Packing:** The 4-Br atom typically drives head-to-tail stacking. The 3-F atom is small enough not to disrupt this completely but may alter the unit cell dimensions, potentially creating polymorphs with MPs varying by ±5°C.

Validated Experimental Protocol

Since literature values for specific batches can vary, you must establish the "Gold Standard" MP for your synthesis using a self-validating protocol.

Method A: Capillary Melting Point (Visual)

Objective: Determine the onset and clear point to define the melting range.

Equipment:

- Digital Melting Point Apparatus (e.g., Büchi or Stanford Research Systems).
- Glass Capillaries (O.D. 1.5 mm, closed end).

Step-by-Step Workflow:

- Sample Prep: Dry the sample under vacuum at 40°C for 4 hours to remove solvent inclusions (water/ethanol solvates are common in ureas). Grind to a fine, uniform powder.
- Loading: Fill capillary to a height of 2–3 mm. Compact by tapping (loose packing causes uneven heat transfer).
- Fast Ramp (Scout): Ramp at 10°C/min to find the approximate melting zone (e.g., if it melts at ~210°C).
- Precise Ramp: Cool the block to 20°C below the scout temperature. Ramp at 1.0°C/min.
- Observation:
 - Collapse Point: Sample pulls away from walls (sintering).
 - Meniscus Point: First liquid visible.
 - Clear Point: Complete liquefaction.

Acceptance Criteria:

- Range Width: A pure compound (>99%) should have a range < 2.0°C (e.g., 212.5 – 214.0°C).
- Broad Range (>3°C): Indicates solvent trapping or synthesis impurities (e.g., unreacted aniline).

Method B: Differential Scanning Calorimetry (DSC)

Objective: Distinguish between true melting and decomposition (common in ureas >200°C).

Protocol:

- Pan: Aluminum hermetic pan with a pinhole (allows gas escape if decomposition occurs).
- Atmosphere: Nitrogen purge (50 mL/min).
- Program: Equilibrate at 40°C → Ramp 10°C/min to 250°C.
- Analysis: Look for the sharp endothermic peak (melting). An exothermic shift immediately following the melt indicates thermal decomposition.

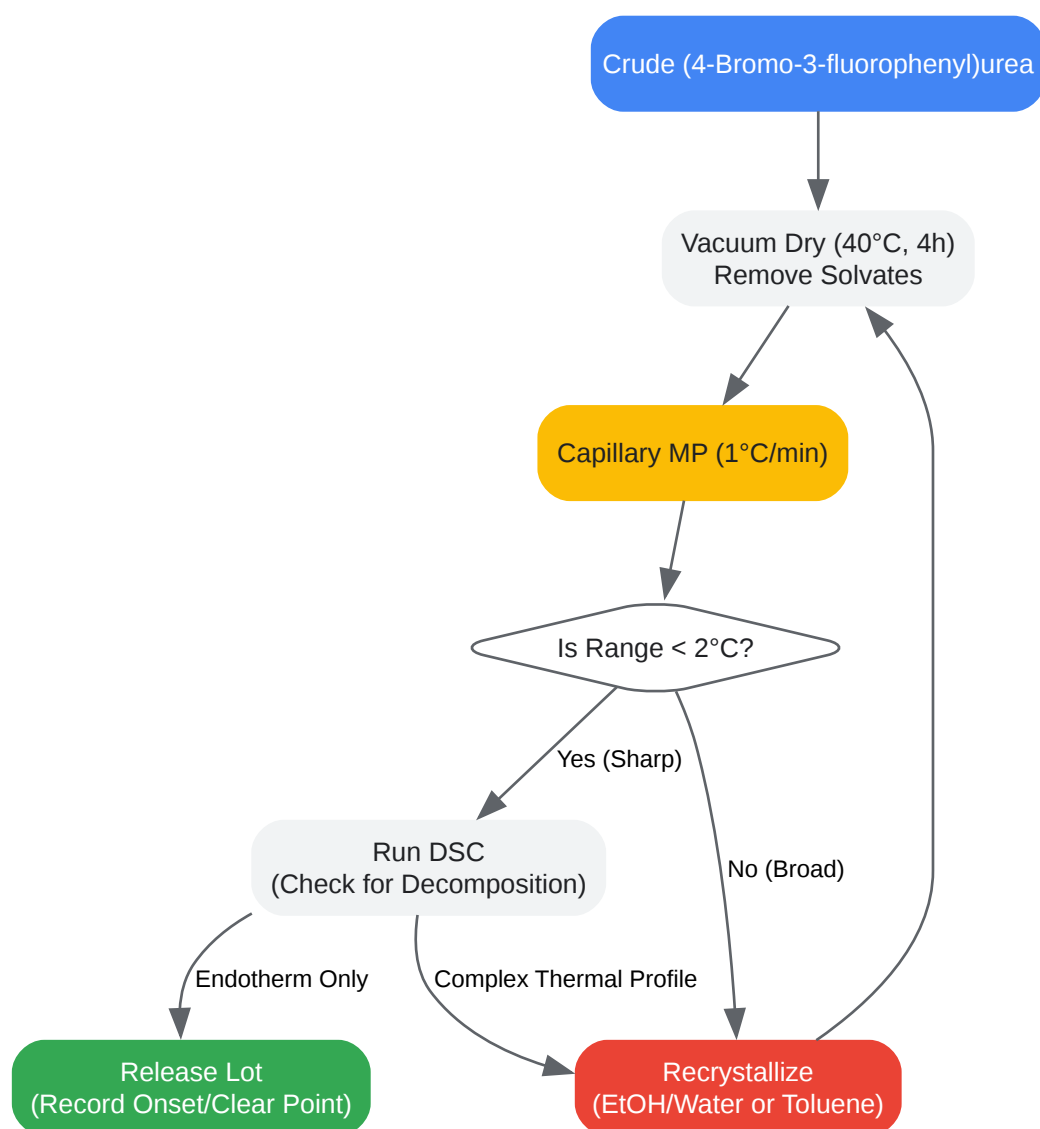
Self-Validation & Calibration

To ensure your data is authoritative, run a reference standard immediately before your sample.

- Standard: Caffeine (USP Reference Standard).
- Reference MP: 235°C – 237.5°C.
- Logic: Caffeine melts in the same high-temperature regime as **(4-Bromo-3-fluorophenyl)urea**. If your apparatus reads Caffeine at 232°C, apply a +3°C correction factor to your sample.

Characterization Logic Flow

The following diagram illustrates the decision process for characterizing the solid-state properties of this urea derivative.



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Figure 1: Logic flow for thermal characterization and purity validation of urea intermediates.

References

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